

Verdamycin Dosage Calculation for In Vivo Animal Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Verdamycin*

CAS No.: 49863-48-1

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Introduction

Verdamycin is a broad-spectrum aminoglycoside antibiotic with potent activity against a range of Gram-positive and Gram-negative bacteria.[1][2][3] Its mechanism of action involves the inhibition of bacterial protein synthesis through binding to the 30S ribosomal subunit.[4] As with other aminoglycosides, in vivo studies are crucial to determine its therapeutic window, balancing efficacy against potential toxicity, primarily nephrotoxicity and ototoxicity. This document provides detailed application notes and protocols for the calculation of **verdamycin** dosage in in vivo animal studies, ensuring a systematic and data-driven approach to dose selection.

Quantitative Data Summary

For effective dose range finding and toxicity assessment, the following quantitative data for **verdamycin** and related aminoglycosides have been compiled.

Table 1: Acute Toxicity of Verdamicin and Other Aminoglycosides in Mice

Antibiotic	Route of Administration	Mean Lethal Dose (LD50) (mg/kg)
Verdamicin	Intravenous (IV)	68
Subcutaneous (SC)	290	
Gentamicin	Intravenous (IV)	67 - 96 (Rat)
Intramuscular (IM)	371 - 384 (Rat)	
Oral	10,000 (Mouse)	
Sisomicin	-	Data not available
Tobramycin	-	Data not available

Data for **verdamicin** and comparators from a comparative acute toxicity study.[1] Gentamicin data from safety data sheets.[5][6][7]

Table 2: In Vivo Efficacy of Vertilmicin (a related Aminoglycoside) in Mouse Systemic Infection Models

Pathogen	50% Effective Dose (ED50) (mg/kg, SC)
Escherichia coli	0.63 - 0.82
Klebsiella pneumoniae	0.18 - 0.29
Staphylococcus aureus	0.25 - 0.99
Enterococcus faecalis	4.35 - 7.11

Data from in vivo studies with vertilmicin, which has a similar in vitro activity profile to **verdamicin**.[8]

Experimental Protocols

Protocol for Determining the Maximum Tolerated Dose (MTD)

This protocol outlines a dose-ranging study to determine the MTD of **verdamicin** in the selected animal model (e.g., mice).

Materials:

- **Verdamicin** (sterile, of known purity)
- Sterile saline (0.9% NaCl) for injection
- Appropriate animal model (e.g., specific pathogen-free mice, 6-8 weeks old)
- Syringes and needles for administration
- Animal balance
- Observation cages

Methodology:

- **Animal Acclimatization:** Acclimatize animals to the housing conditions for at least 7 days prior to the experiment.
- **Dose Preparation:** Prepare a stock solution of **verdamicin** in sterile saline. Perform serial dilutions to achieve the desired concentrations for dosing.
- **Dose Group Allocation:** Randomly assign animals to dose groups (e.g., 5 animals per group). Include a vehicle control group receiving only sterile saline.
- **Dose Selection:** Based on the LD50 data (Table 1), select a range of doses. A suggested starting point for a subcutaneous MTD study in mice could be a fraction of the LD50 (e.g., starting at 30 mg/kg, which is approximately 1/10th of the SC LD50 of 290 mg/kg). Subsequent dose levels can be escalated (e.g., 60, 120, 180, 240 mg/kg) in different groups.
- **Administration:** Administer a single dose of **verdamicin** via the desired route (e.g., subcutaneous or intravenous injection).

- **Observation:** Monitor animals closely for clinical signs of toxicity immediately after dosing and at regular intervals (e.g., 1, 4, 24, 48, and 72 hours) for up to 14 days. Record observations such as changes in activity, posture, breathing, and any signs of pain or distress.
- **Body Weight Measurement:** Record the body weight of each animal before dosing and daily thereafter. A significant weight loss (e.g., >15-20%) is an indicator of toxicity.
- **Endpoint Determination:** The MTD is defined as the highest dose that does not cause mortality or significant signs of toxicity (including a body weight loss of not more than 15-20% from which the animals recover).
- **Necropsy:** At the end of the observation period, euthanize all animals and perform a gross necropsy to look for any organ abnormalities. For higher-tier studies, organ weights can be recorded and tissues collected for histopathological analysis.

Protocol for In Vivo Efficacy Study (e.g., Mouse Systemic Infection Model)

This protocol describes a general method to assess the efficacy of **verdamicin** in a mouse model of systemic infection.

Materials:

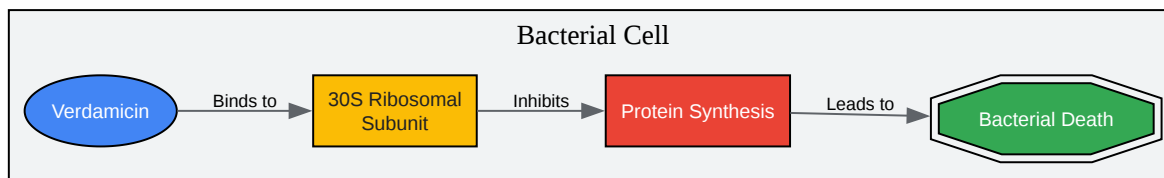
- **Verdamicin** (sterile, of known purity)
- Bacterial strain of interest (e.g., a clinical isolate of *E. coli*)
- Appropriate growth medium (e.g., Luria-Bertani broth)
- Mucin or other agents to enhance infection (if required)
- Appropriate animal model (e.g., specific pathogen-free mice, 6-8 weeks old)
- Syringes and needles for infection and treatment
- Animal balance

Methodology:

- **Inoculum Preparation:** Culture the bacterial strain to the mid-logarithmic phase. Wash and resuspend the bacteria in sterile saline to a predetermined concentration (CFU/mL). The infectious dose (e.g., 100 times the lethal dose 50, LD100) should be determined in preliminary studies.
- **Infection:** Infect the mice intraperitoneally with the bacterial suspension.
- **Treatment Groups:** Randomly assign infected animals to different treatment groups (e.g., 10 animals per group), including a vehicle control group and groups receiving different doses of **verdamicin**.
- **Dose Selection for Efficacy:** Based on the vertilmicin ED50 data (Table 2) and the determined MTD, select a range of **verdamicin** doses. For an E. coli infection model, a starting dose could be in the range of 0.5 - 5 mg/kg administered subcutaneously.
- **Treatment Administration:** Administer the first dose of **verdamicin** or vehicle control at a specified time post-infection (e.g., 1 or 2 hours). Depending on the pharmacokinetic properties of **verdamicin**, a second dose may be administered at a later time point (e.g., 6 or 12 hours post-infection).
- **Observation:** Monitor the animals for signs of illness and mortality over a defined period (e.g., 7 days).
- **Data Analysis:** The primary endpoint is typically survival. The 50% effective dose (ED50) can be calculated using probit analysis.

Visualizations

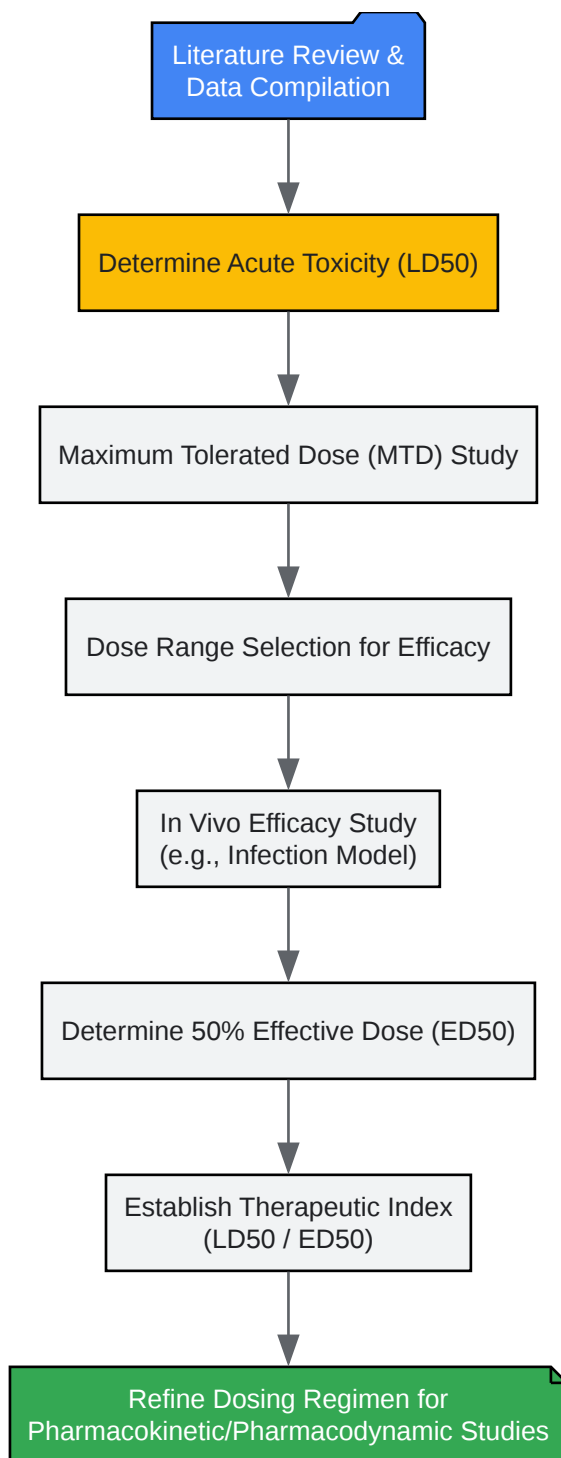
Signaling Pathway



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Caption: Mechanism of action of **Verdamicin**.

Experimental Workflow



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Caption: Workflow for **Verdamicin** dosage determination.

Conclusion

The provided protocols and data offer a foundational framework for conducting in vivo animal studies with **verdamicin**. By systematically determining the MTD and ED50, researchers can establish a therapeutic window, which is critical for the further development of this promising antibiotic. It is imperative to adhere to ethical guidelines for animal research and to adapt these protocols based on the specific animal model, bacterial pathogen, and experimental objectives.

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